

Determining Ibrexafungerp Minimum Inhibitory Concentration (MIC): Application Notes and Protocols

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Compound of Interest

Compound Name: *Ibrexafungerp*

Cat. No.: *B609083*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the minimum inhibitory concentration (MIC) of **Ibrexafungerp**, a novel oral glucan synthase inhibitor. The information compiled herein is based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST), as well as findings from peer-reviewed studies.

I. Quantitative Data Summary

The in vitro activity of **Ibrexafungerp** has been evaluated against a broad spectrum of fungal pathogens. The following tables summarize the MIC and Minimum Effective Concentration (MEC) data for key fungal species.

Table 1: **Ibrexafungerp** MIC Distribution for Candida Species

Species	No. of Isolates	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
Candida albicans	>1000	0.016 - 0.5	0.06 - 0.125	0.125	[1] [2]
Candida auris	>400	0.06 - 2.0	0.5	1.0	[3] [4] [5] [6]
Candida glabrata	>246	≤0.004 - 2	0.25	0.5	[7]
Candida parapsilosis	>100	0.06 - ≥8	0.5	2.0	[1] [2]
Candida tropicalis	>100	0.06 - ≥8	0.5	2.0	[1] [2]
Candida krusei	>100	0.06 - ≥8	1.0	2.0	[1] [2]

Table 2: **Ibrexafungerp** MEC Distribution for Aspergillus Species

Species	No. of Isolates	MEC Range (µg/mL)	MEC ₅₀ (µg/mL)	MEC ₉₀ (µg/mL)	Reference
Aspergillus fumigatus	>100	Not specified	0.03 - 0.06	Not specified	[8] [9] [10]
Aspergillus flavus	Not specified	Not specified	<0.06 - 0.06	Not specified	[11]
Aspergillus terreus	>18	0.03 - 0.078 (GM)	Not specified	Not specified	[10]
Aspergillus niger complex	>16	Not specified	Not specified	Not specified	[10]

II. Experimental Protocols

The following are detailed methodologies for determining the MIC of **Ibrexafungerp** for yeasts and molds, primarily based on the broth microdilution method.

A. Protocol for Yeasts (e.g., *Candida* spp.)

This protocol is adapted from the CLSI M27-A4 and EUCAST E.Def 7.3.2 guidelines.[\[4\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

1. Materials:

- **Ibrexafungerp** powder
- Dimethyl sulfoxide (DMSO)
- RPMI 1640 medium with L-glutamine, without bicarbonate, buffered with MOPS
- Sterile 96-well microtiter plates
- Spectrophotometer (optional, for automated reading)
- Fungal isolates and quality control strains (e.g., *C. parapsilosis* ATCC 22019, *C. krusei* ATCC 6258)[\[3\]](#)[\[14\]](#)

2. Preparation of **Ibrexafungerp** Stock Solution: a. Dissolve **Ibrexafungerp** powder in DMSO to create a high-concentration stock solution (e.g., 1600 µg/mL). b. Perform serial dilutions of the stock solution in RPMI 1640 medium to prepare working solutions.

3. Inoculum Preparation: a. Subculture the yeast isolates on a suitable agar medium (e.g., Sabouraud Dextrose Agar) and incubate at 35°C for 24-48 hours. b. Prepare a suspension of the yeast cells in sterile saline. c. Adjust the cell density of the suspension to a 0.5 McFarland standard, which corresponds to approximately $1-5 \times 10^6$ CFU/mL. d. Dilute the adjusted inoculum in RPMI 1640 medium to achieve a final concentration of $0.5-2.5 \times 10^5$ CFU/mL in the microtiter plate wells.[\[12\]](#)

4. Microdilution Plate Preparation and Incubation: a. Add 100 µL of the appropriate **Ibrexafungerp** dilution to each well of the microtiter plate. b. Add 100 µL of the prepared fungal inoculum to each well. c. Include a growth control well (inoculum without drug) and a sterility control well (medium only). d. Incubate the plates at 35°C for 24-48 hours.[\[4\]](#)[\[13\]](#)

5. MIC Endpoint Determination: a. The MIC is determined as the lowest concentration of **Ibrexafungerp** that causes a significant inhibition of growth (typically $\geq 50\%$) compared to the drug-free growth control.^{[1][4]} b. Reading can be done visually or with a spectrophotometer at 450 nm.^[1]

B. Protocol for Molds (e.g., *Aspergillus* spp.)

This protocol is based on the CLSI M38 and EUCAST E.Def 9.3.2 guidelines.^[10]

1. Materials:

- Same as for yeasts, with the addition of specific quality control strains for molds (e.g., *A. flavus* ATCC 204304, *A. fumigatus* ATCC 204305).^{[8][9]}

2. Preparation of **Ibrexafungerp** Stock Solution:

- Follow the same procedure as for yeasts.

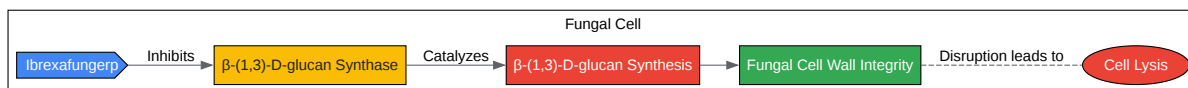
3. Inoculum Preparation: a. Grow the mold on a suitable agar medium (e.g., Potato Dextrose Agar) at 35°C for 5-7 days, or until adequate sporulation is observed. b. Harvest the conidia by flooding the agar surface with sterile saline containing a wetting agent (e.g., 0.05% Tween 20). c. Adjust the conidial suspension to a final concentration of $0.4-5 \times 10^4$ CFU/mL in RPMI 1640 medium.

4. Microdilution Plate Preparation and Incubation: a. Follow the same procedure as for yeasts. b. Incubate the plates at 35°C for 48-96 hours.^[15]

5. MEC Endpoint Determination: a. For molds, the endpoint is the Minimum Effective Concentration (MEC), which is defined as the lowest concentration of **Ibrexafungerp** at which a morphological change in the hyphae is observed (e.g., shorter, more branched hyphae).^{[8][9]}^[16] b. The MEC is read visually.

III. Visualizations

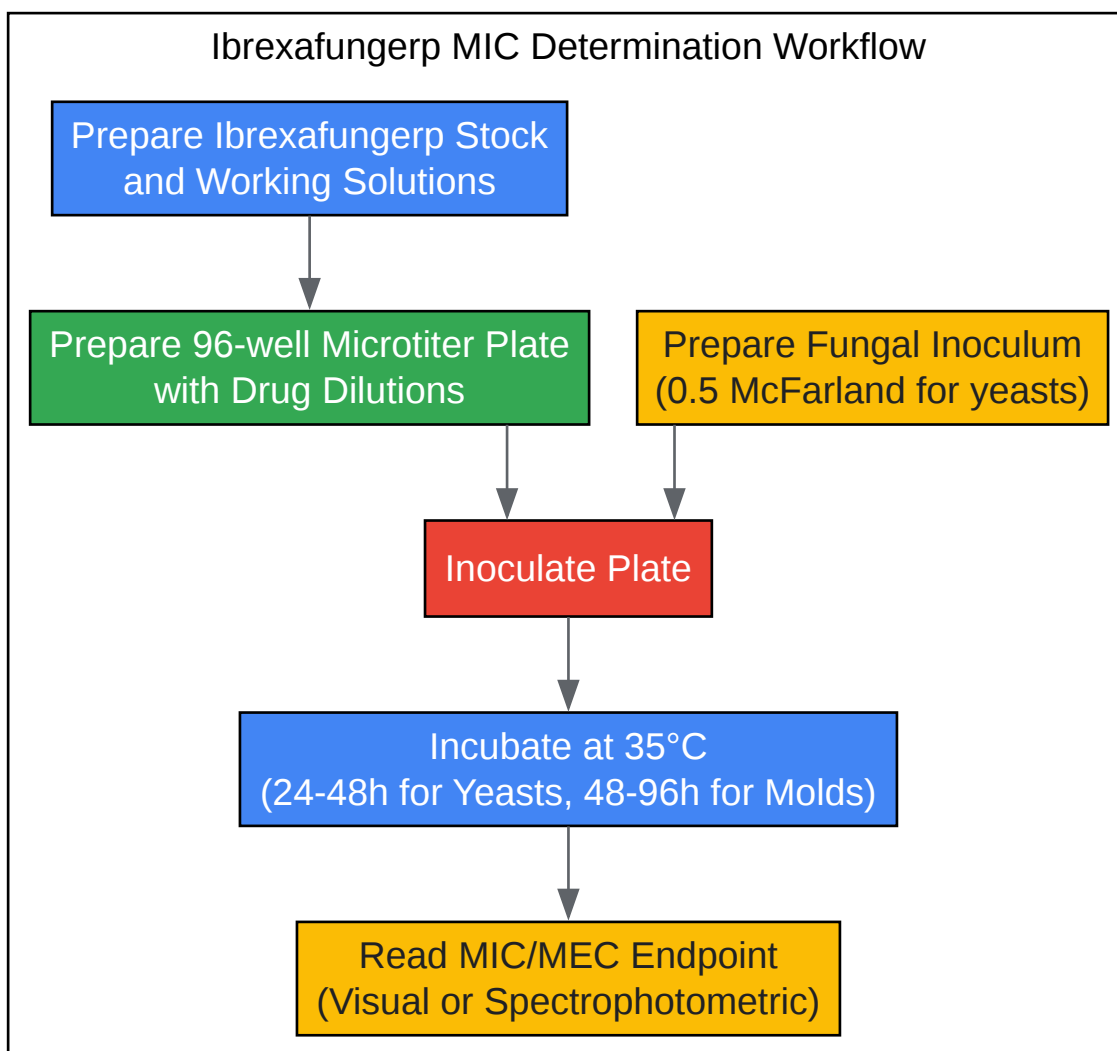
Signaling Pathway



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Caption: Mechanism of action of **Ibrexafungerp**.

Experimental Workflow



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Caption: Broth microdilution workflow for MIC testing.

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